

# IWP-12 quality control and purity assessment

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## Compound of Interest

Compound Name: IWP-12

Cat. No.: B15541892

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## IWP-12 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control, purity assessment, and effective use of **IWP-12**, a potent inhibitor of the Wnt signaling pathway.

## Frequently Asked Questions (FAQs)

Q1: What is **IWP-12** and what is its primary mechanism of action?

**IWP-12** is a small molecule inhibitor of Porcupine (PORCN), a membrane-bound O-acyltransferase located in the endoplasmic reticulum.[1][2] PORCN mediates the palmitoylation of Wnt ligands, a critical post-translational modification necessary for their secretion and biological activity.[2][3] By inhibiting PORCN, **IWP-12** prevents Wnt proteins from being secreted, thereby blocking the activation of both canonical and non-canonical Wnt signaling pathways upstream.[4] This leads to a halt in downstream events such as the phosphorylation of the LRP6 co-receptor and the scaffolding protein Dishevelled (Dvl2), ultimately preventing the accumulation of  $\beta$ -catenin.[2][3][5]

Q2: What are the key physical and chemical properties of **IWP-12**?

**IWP-12** is a crystalline solid, typically appearing as a white to off-white powder.[6] Its key properties are summarized in the table below.

Q3: How should **IWP-12** be properly stored to ensure its stability?

Proper storage is crucial for maintaining the stability and activity of **IWP-12**. As a powder, it is stable for at least three years when stored at -20°C.[6] Once dissolved in a solvent such as DMSO, stock solutions should be aliquoted to prevent repeated freeze-thaw cycles.[7] For detailed storage conditions, refer to the table below.

Q4: How is the quality control and purity of **IWP-12** typically assessed?

The purity of **IWP-12** is most commonly determined by High-Performance Liquid Chromatography (HPLC), with a typical specification of ≥98%.[8] In addition to purity, a comprehensive quality control assessment includes structural confirmation by Nuclear Magnetic Resonance (NMR) spectroscopy and molecular weight verification by Liquid Chromatography-Mass Spectrometry (LC-MS).[9]

Q5: Are there any known off-target effects associated with **IWP-12**?

Yes. The primary off-target effect of **IWP-12** is the inhibition of Casein Kinase 1 delta (CK1δ) and epsilon (CK1ε).[4][7] IWP-2, a closely related analog, has been shown to be an ATP-competitive inhibitor of these kinases.[10][11] Since CK1 isoforms are also involved in the Wnt signaling pathway by participating in the β-catenin destruction complex, this off-target activity should be considered when interpreting experimental results.[4]

## Data Presentation

### Table 1: Physical and Chemical Properties of IWP-12

Property	Value	Reference(s)
Molecular Formula	C <sub>18</sub> H <sub>18</sub> N <sub>4</sub> O <sub>2</sub> S <sub>3</sub>	[1][6]
Molecular Weight	418.56 g/mol	[6][12]
CAS Number	688353-45-9	[1][6]
Appearance	White to off-white solid	[6]
Purity (Typical)	≥98% (by HPLC)	[1][8]
IC <sub>50</sub> (PORCN)	15 nM (cell-autonomous Wnt signaling)	[1][6]
Solubility	DMSO: up to 25 mg/mL (with sonication)	[1][6]

**Table 2: Recommended Storage Conditions**

Format	Storage Temperature	Shelf Life	Reference(s)
Powder	-20°C	3 years	[6]
In Solvent (e.g., DMSO)	-80°C	6 months	[5][6]
-20°C	1 month	[5][6][12]	

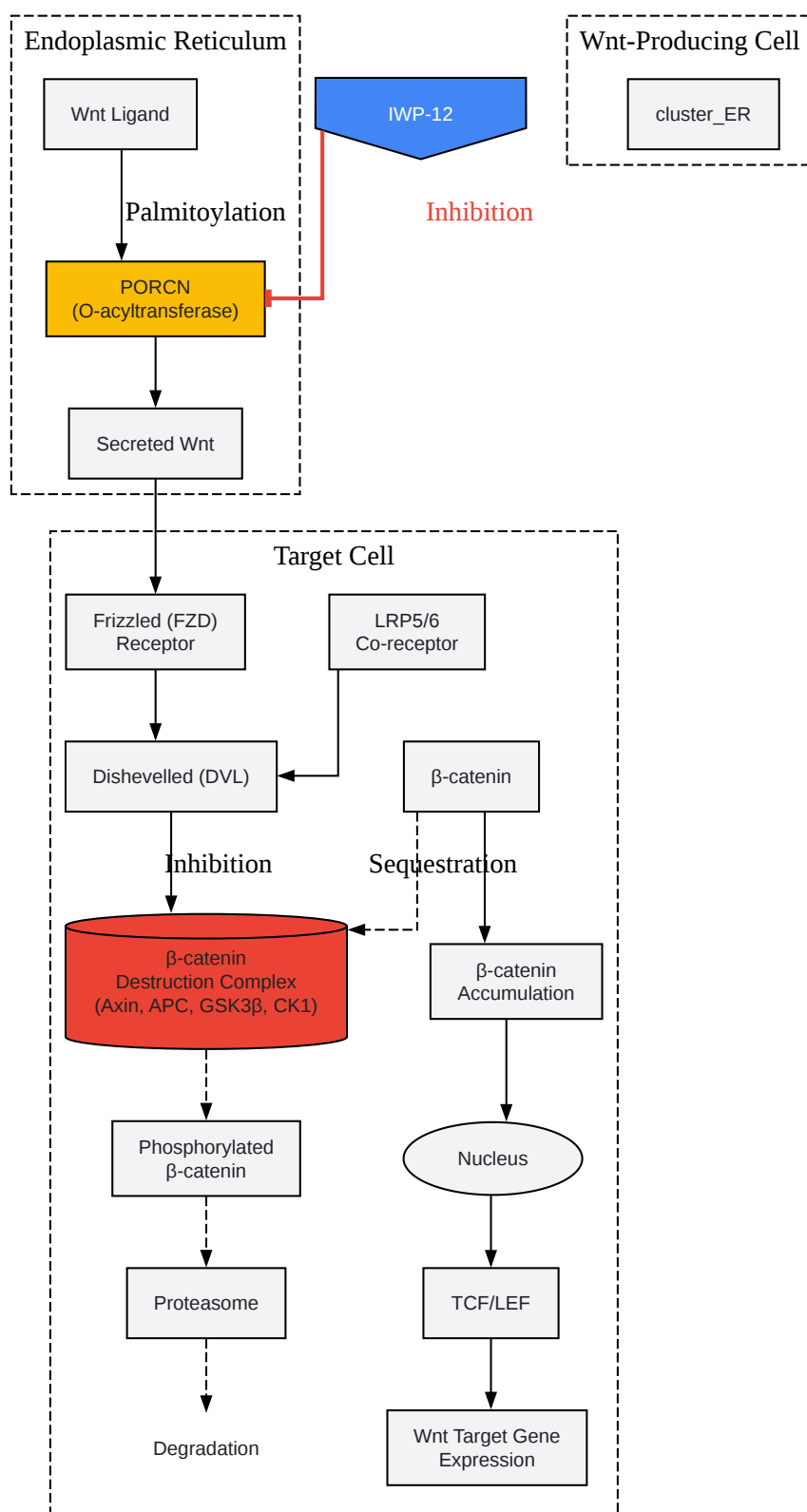
**Table 3: Example Lot-to-Lot Quality Control Data**

This table provides an example of typical QC results for different lots of an IWP compound, demonstrating the importance of verifying each new batch.[9]

Lot ID	Purity by HPLC (%)	Molecular Weight by LC-MS (Expected: 418.6 g/mol )	Structural Confirmation by NMR
Lot A	99.50%	418.5	Conforms to structure
Lot B	98.85%	418.7	Conforms to structure

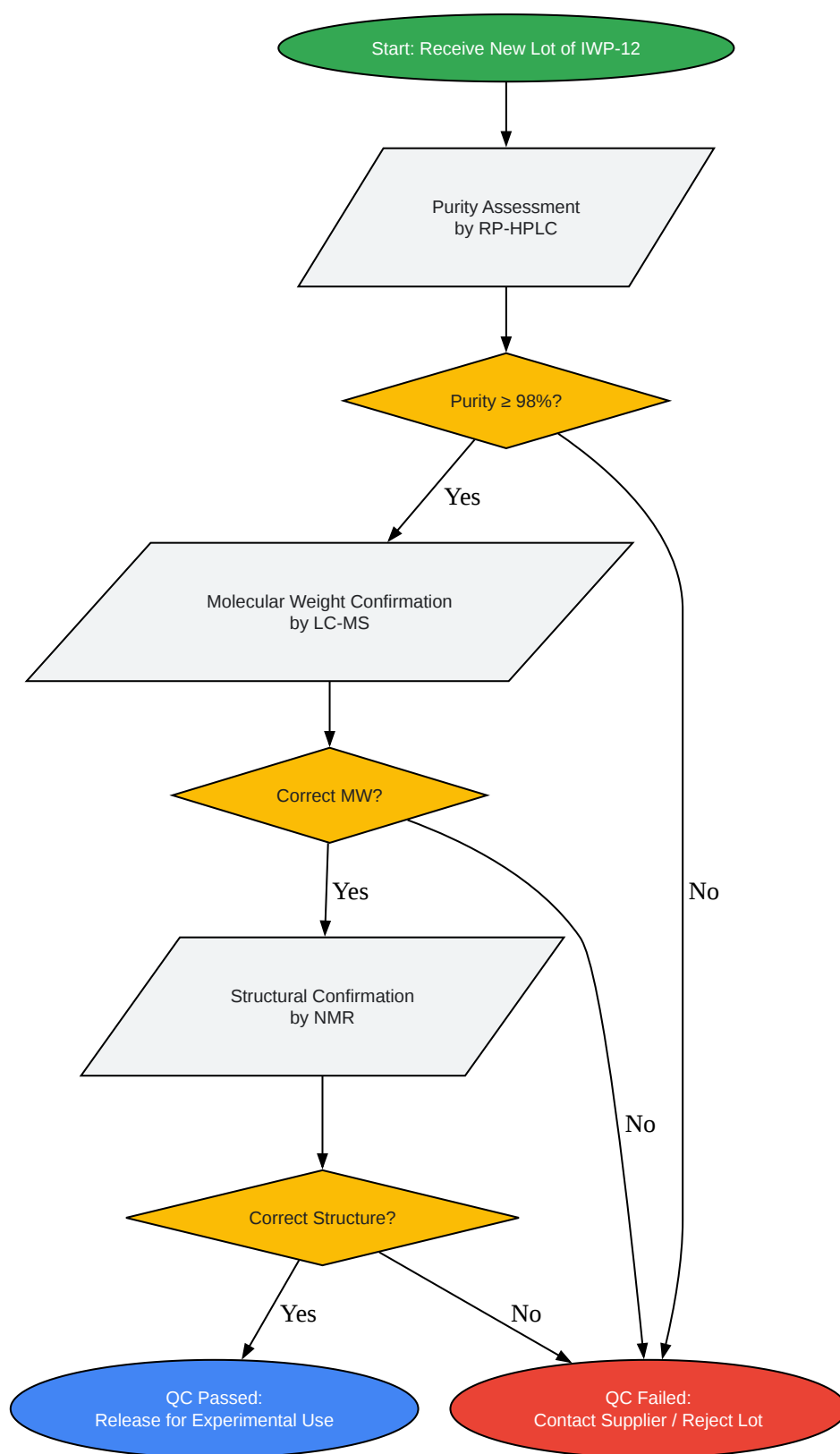
| Lot C | 96.20% (Contains 2.5% unknown impurity) | 418.6 (Primary) | Does not fully conform |

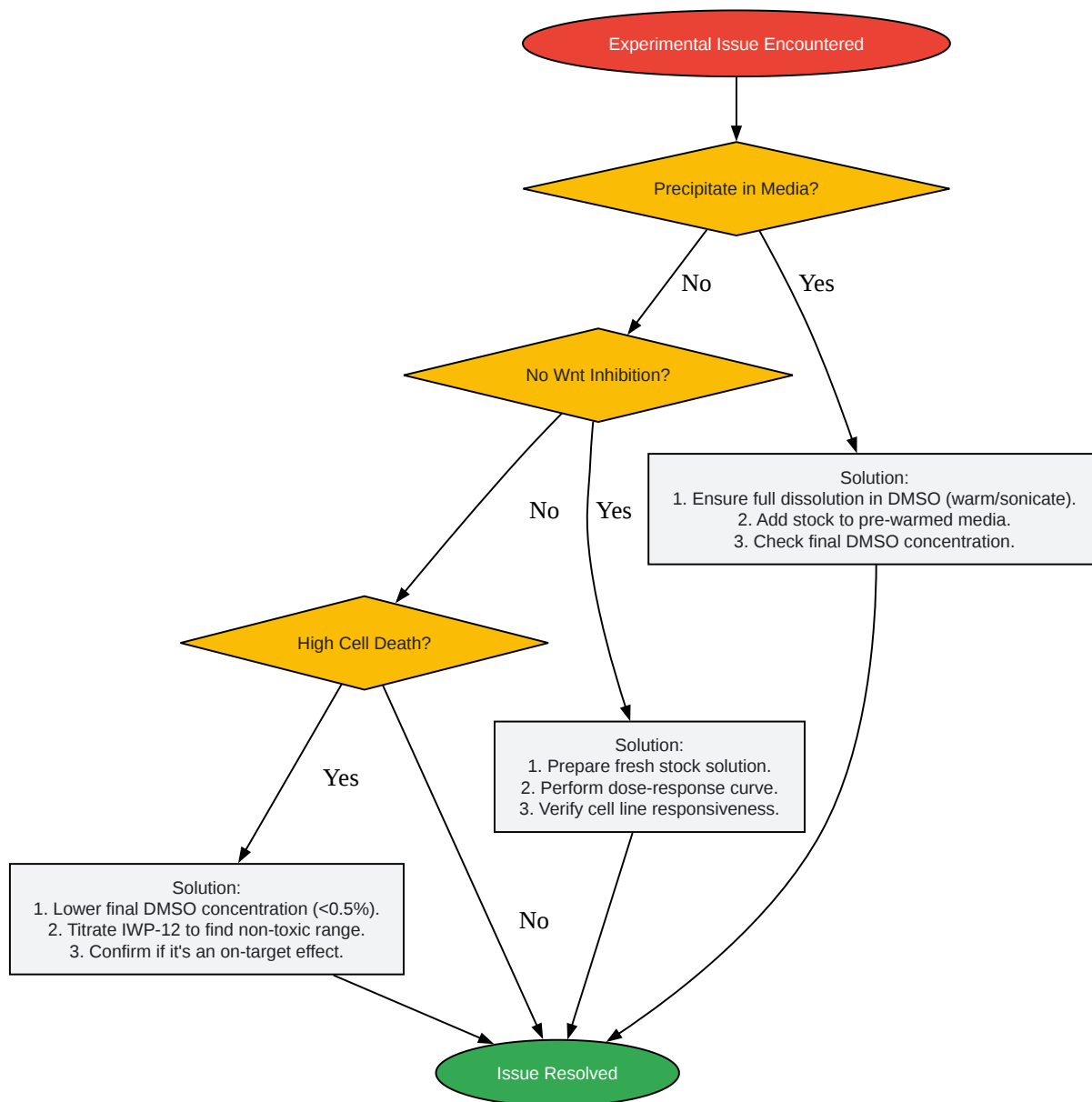
## Mandatory Visualizations



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Caption: **IWP-12** inhibits PORCN, preventing Wnt ligand palmitoylation and secretion.





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